

Personal protective equipment for handling NW 1028

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NW 1028

Cat. No.: B15140423

[Get Quote](#)

Essential Safety and Handling Guide for NW 1028

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **NW 1028**. Based on available safety data for the closely related and likely identical p97 inhibitor, ML240, this document outlines essential personal protective equipment (PPE), handling procedures, and disposal plans to ensure a safe laboratory environment.

Hazard Identification and Classification

NW 1028, also known as ML240, is classified as a potent p97 ATPase inhibitor. The primary hazard identified is acute oral toxicity.

Hazard Classification (GHS)	
Hazard Class	Acute toxicity, oral
Category	Category 4
Hazard Statement	H302: Harmful if swallowed

Personal Protective Equipment (PPE) Requirements

Strict adherence to the following PPE guidelines is mandatory when handling **NW 1028** to minimize exposure risk.

PPE Type	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes or dust.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact.
Respiratory Protection	Suitable respirator	Required to prevent inhalation of dust or aerosols. Use in a well-ventilated area is crucial.
Body Protection	Laboratory coat or other protective clothing	Protects skin and personal clothing from contamination.

Operational Plan for Handling NW 1028

A systematic approach to handling **NW 1028** is essential for safety and experimental integrity.

1. Engineering Controls:

- Always handle **NW 1028** in a well-ventilated area, preferably within a chemical fume hood.
- Ensure an accessible safety shower and eye wash station are in close proximity to the handling area.[\[1\]](#)

2. Precautionary Measures:

- Avoid inhalation of dust or aerosols.[\[1\]](#)
- Prevent contact with eyes and skin.[\[1\]](#)
- Do not eat, drink, or smoke in the designated handling area.[\[1\]](#)
- Wash hands thoroughly after handling the compound.[\[1\]](#)

3. First Aid Procedures:

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Immediately call a physician or Poison Control Center.[\[1\]](#)
- Eye Contact: Remove contact lenses if present. Immediately flush eyes with large amounts of water for at least 15 minutes, separating eyelids to ensure adequate flushing. Seek prompt medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Thoroughly rinse the affected skin with large amounts of water. Call a physician.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. Seek immediate medical attention.[\[1\]](#)

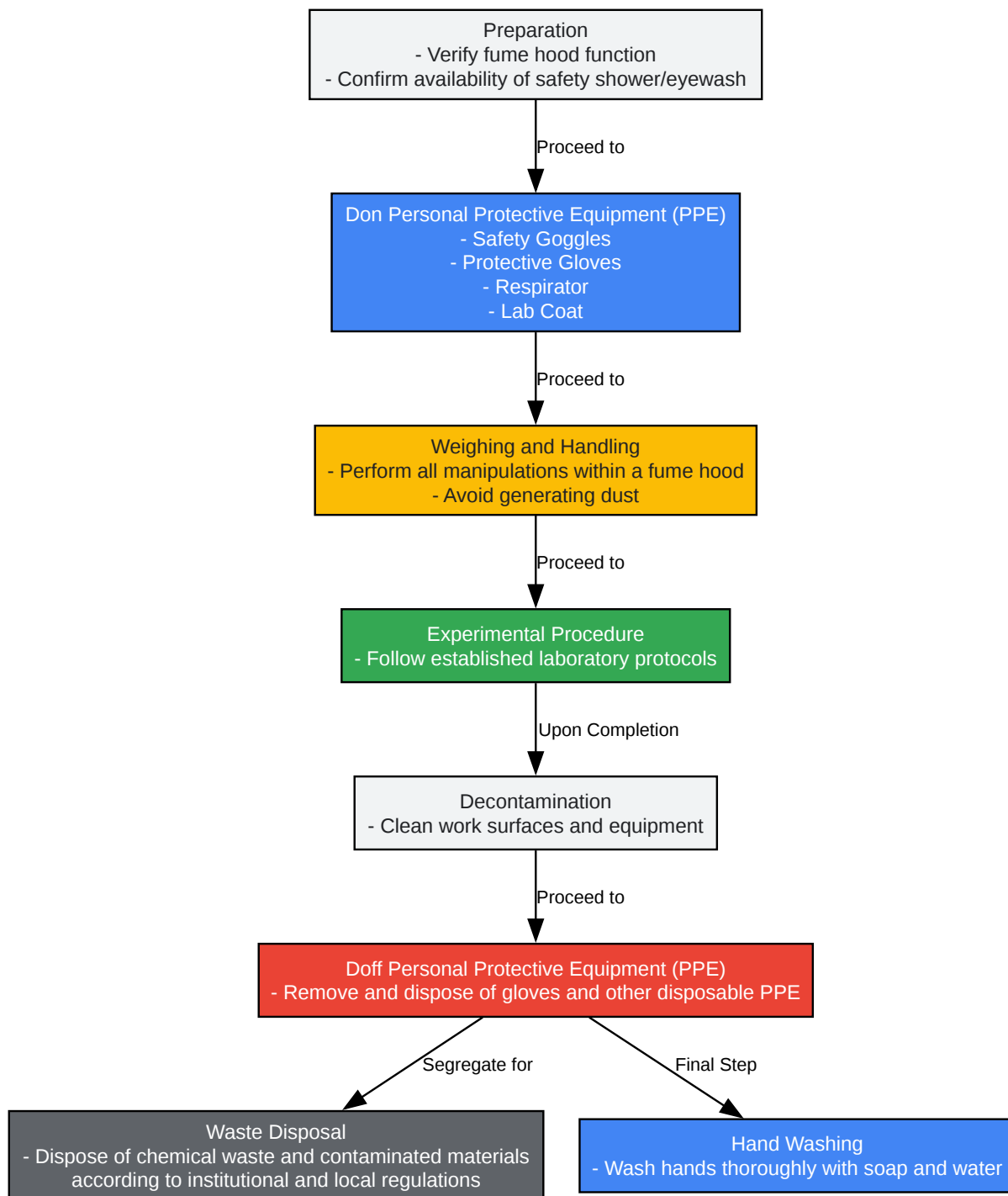
Disposal Plan

Proper disposal of **NW 1028** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Disposal: Dispose of the contents and container in accordance with all local, state, and federal regulations.[\[1\]](#) This typically involves treating it as hazardous chemical waste.
- Contaminated Materials: All disposable PPE (gloves, lab coats, etc.) and any materials used for cleaning spills should be collected in a designated, sealed container and disposed of as hazardous waste.

Experimental Workflow for Handling NW 1028

The following diagram illustrates the standard operating procedure for the safe handling and disposal of **NW 1028**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling NW 1028]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15140423#personal-protective-equipment-for-handling-nw-1028>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com